

Navigating the Safety Landscape of Trimethylcyclohexanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Trimethylcyclohexanol*

Cat. No.: *B073185*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety data pertinent to the handling and use of **Trimethylcyclohexanol**. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards. This document is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to implement safe laboratory practices when working with this compound.

Core Safety and Physical Data

Quantitative data regarding the physical, chemical, and toxicological properties of **Trimethylcyclohexanol** are summarized below. These tables are designed for quick reference and easy comparison of key safety parameters.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ O	[1][2]
Molecular Weight	142.24 g/mol	[1][3]
Appearance	White crystalline mass, solid, or colorless liquid	[1][2][4][5]
Odor	Mint-like or weak coconut-like	[5][6]
Melting Point	34-37 °C (93-98.6 °F)	[1][2][4]
Boiling Point	198 °C (388.4 °F) at 760 mmHg	[1][4]
Flash Point	73.9 - 81.1 °C (165 - 178 °F) (Closed Cup)	[1][5]
Vapor Pressure	0.1 - 0.17 mmHg at 20-25 °C	[4][5]
Vapor Density	4.9 (Air = 1)	[1][5]
Specific Gravity	0.878 - 0.89	[3][4]
Solubility in Water	Slightly soluble; does not mix well with water	[1][4]

Toxicological Data

Endpoint	Value	Species	Route	Source(s)
LD50 (Oral)	3250 mg/kg	Rat	Oral	[2][4]
LD50 (Dermal)	2800 mg/kg	Rabbit	Dermal	[4]
Eye Irritation	Severe	Rabbit	Eye	[4]
Skin Irritation	Moderate	Rabbit	Skin	[2]

Fire and Explosivity Data

Parameter	Value/Comment	Source(s)
Flammability	Combustible solid/liquid	[4][5]
Lower Explosive Limit (%)	Not available	[4][5]
Upper Explosive Limit (%)	Not available	[4][5]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂)	[4]
Extinguishing Media	Alcohol-stable foam, dry chemical powder, carbon dioxide, water spray	[1][4][5]
Fire Incompatibility	Avoid contamination with oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches)	[4]

Occupational Exposure Limits

Currently, there are no specific Permissible Exposure Limits (PEL) from OSHA, Recommended Exposure Limits (REL) from NIOSH, or Threshold Limit Values (TLV) from ACGIH established for **Trimethylcyclohexanol**.^{[4][5]} Some jurisdictions may regulate it under the limits for "Particulates Not Otherwise Regulated (PNOR)" when in solid/dust form.^[7] For context, the exposure limits for the related compound Methylcyclohexanol are:

Organization	Limit (8-hour TWA)	Source(s)
OSHA PEL	100 ppm	[5]
NIOSH REL	50 ppm	[5]
ACGIH TLV	50 ppm	[8]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not publicly available in the summarized safety data sheets. The provided LD₅₀ values are likely derived from studies

following standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). For example, acute oral toxicity studies are often conducted according to OECD Test Guideline 401, 420, or 423, while dermal toxicity is assessed using guidelines like OECD TG 402. These guidelines detail the procedures for animal selection, dose administration, observation, and pathological examination. For specific experimental methodologies, direct consultation of the primary toxicological study reports would be necessary.

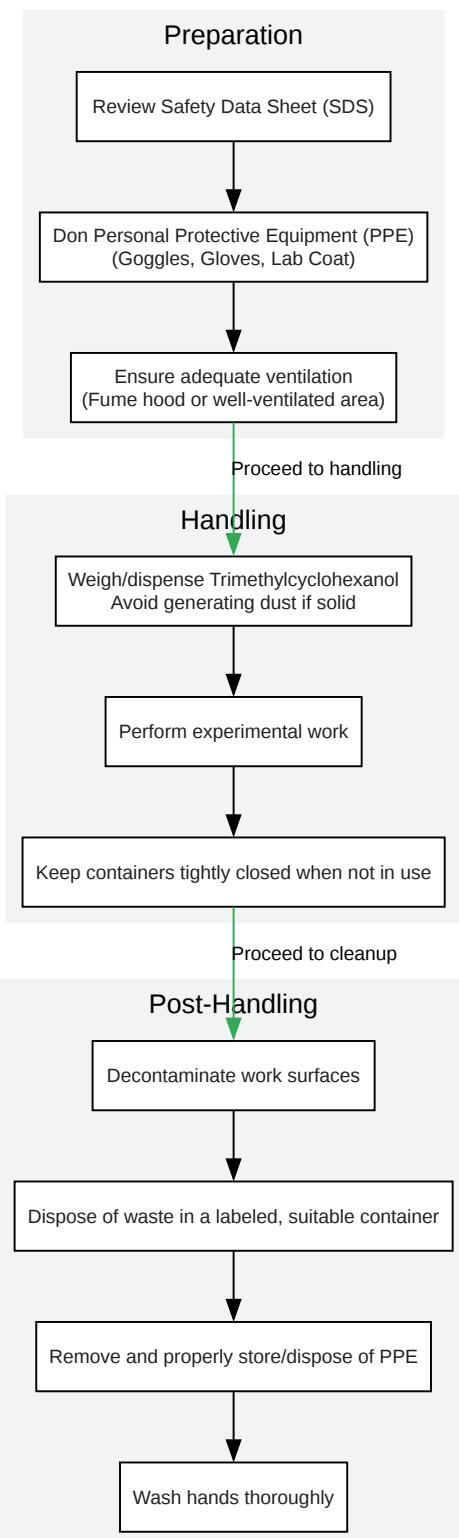
Safe Handling and Emergency Procedures

A systematic approach to handling **Trimethylcyclohexanol** is crucial to minimize exposure and ensure laboratory safety. The following sections and diagrams outline the recommended procedures.

Standard Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **Trimethylcyclohexanol** in a laboratory setting.

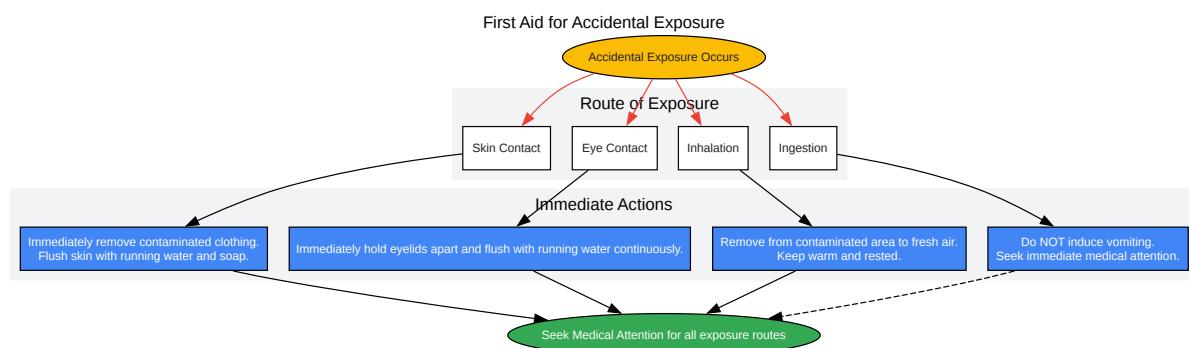
Standard Handling Workflow for Trimethylcyclohexanol

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Caption: A flowchart outlining the key steps for the safe handling of **Trimethylcyclohexanol**, from preparation to post-handling procedures.

Emergency Response Protocol: Accidental Exposure

In the event of accidental exposure, a swift and appropriate response is critical. The following diagram outlines the initial first aid steps to be taken.



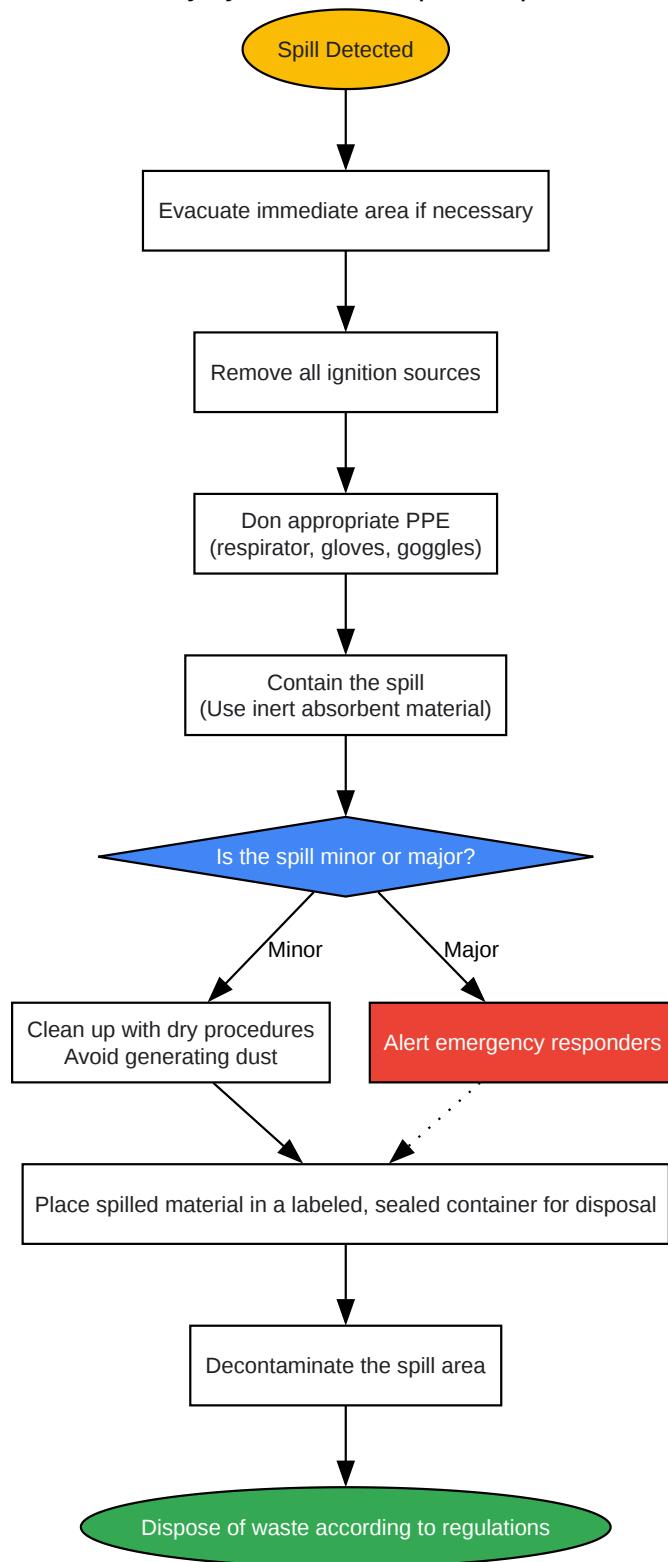
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Caption: A decision tree illustrating the immediate first aid measures for different routes of accidental exposure to **Trimethylcyclohexanol**.

Spill Response Logic

Proper containment and cleanup of spills are essential to prevent wider contamination and exposure. The following diagram provides a logical approach to managing a **Trimethylcyclohexanol** spill.

Trimethylcyclohexanol Spill Response

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Caption: A flowchart detailing the logical steps for responding to a spill of **Trimethylcyclohexanol**, differentiating between minor and major incidents.

Health Hazard Information

Trimethylcyclohexanol is classified as a hazardous substance.[4] It is harmful if swallowed and can cause serious eye damage.[4] It is also irritating to the skin and respiratory system.[4]

- Eye Contact: Causes severe eye irritation and risk of serious damage.[4]
- Skin Contact: Causes skin irritation.[5] Prolonged or repeated contact may lead to dermatitis. Open cuts or abraded skin should not be exposed.[4]
- Inhalation: Can cause respiratory irritation.[4] Inhalation of high concentrations of dust may lead to lung damage.[4]
- Ingestion: Harmful if swallowed.[4] Ingestion may cause serious damage to health.[4]
- Chronic Effects: Long-term exposure to respiratory irritants may result in airway diseases. There is limited evidence to suggest that repeated or long-term occupational exposure may have cumulative health effects.[4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Trimethylcyclohexanol**.

- Eye Protection: Chemical safety goggles or a face shield are recommended.[2][7]
- Skin Protection: Wear impervious protective clothing and gloves.[2][7] Suitable glove materials include polychloroprene, nitrile rubber, and butyl rubber.[4]
- Respiratory Protection: If ventilation is inadequate or if dust/vapors are generated, a NIOSH-approved respirator should be used.[2][7]

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.[5][7] Keep away from incompatible materials such as oxidizing agents.[4]
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.[5][7]

This guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet (SDS) for **Trimethylcyclohexanol** and established institutional safety protocols. Always prioritize a culture of safety and proactive risk assessment in the laboratory.

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